

"synthesis and characterization of 1,2,3,7-Tetramethoxyxanthone"

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Compound of Interest

Compound Name: 1,2,3,7-Tetramethoxyxanthone

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In-Depth Technical Guide: 1,2,3,7-Tetramethoxyxanthone

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,2,3,7-Tetramethoxyxanthone is a naturally occurring xanthone isolated from the roots of *Polygala tenuifolia*.^[1] Xanthones, a class of oxygenated heterocyclic compounds, are recognized for their diverse pharmacological activities.^{[2][3]} Compounds isolated from *Polygala tenuifolia*, including various xanthones, have demonstrated significant anti-inflammatory properties, suggesting potential therapeutic applications.^{[3][4][5][6]} This technical guide provides a comprehensive overview of **1,2,3,7-Tetramethoxyxanthone**, including its physicochemical properties, a generalized synthetic strategy, and its potential biological activities, with a focus on anti-inflammatory mechanisms. Due to the limited availability of specific experimental data in publicly accessible literature, this guide consolidates known information on closely related compounds and general methodologies.

Compound Profile

1,2,3,7-Tetramethoxyxanthone is a polymethoxylated derivative of the core xanthone scaffold. Its chemical structure and properties are summarized below.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₆ O ₆	MedChemExpress[1]
Molecular Weight	316.31 g/mol	MedChemExpress[1]
IUPAC Name	1,2,3,7-tetramethoxyxanthen-9-one	---
CAS Number	22804-52-0	MedChemExpress[1]
Natural Source	Polygala tenuifolia Willd.	MedChemExpress[1]

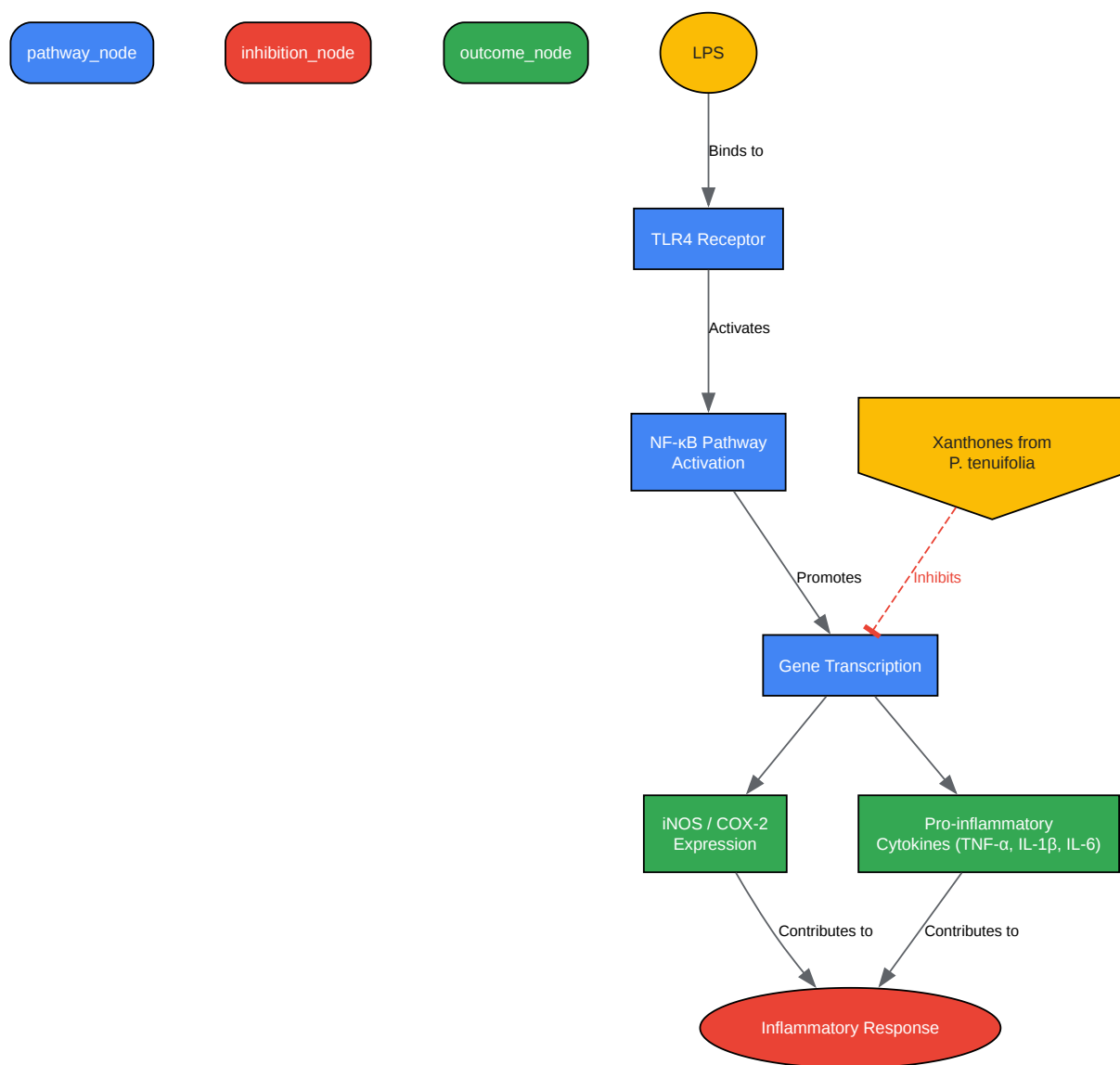
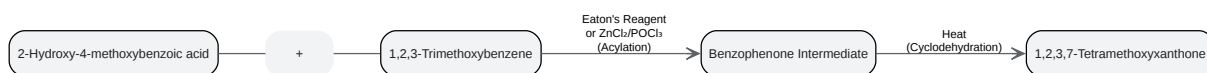
Synthesis of 1,2,3,7-Tetramethoxyxanthone

A specific, detailed experimental protocol for the synthesis of **1,2,3,7-Tetramethoxyxanthone** is not extensively documented in readily available scientific literature. However, a general and plausible synthetic route can be devised based on established methods for the synthesis of polysubstituted xanthenes. The most common approaches involve the condensation of a substituted benzoic acid with a substituted phenol, followed by cyclization.

Generalized Synthetic Protocol: Friedel-Crafts Acylation and Cyclization

A common strategy for constructing the xanthone core is the reaction of a suitably substituted benzoic acid with a phenol derivative, followed by a cyclodehydration reaction. For **1,2,3,7-Tetramethoxyxanthone**, a plausible route would involve the condensation of 2-hydroxy-4-methoxybenzoic acid with 1,2,3-trimethoxybenzene.

Reaction Scheme:



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